

# synthesis of 4-(Methoxycarbonylamino)phenylboronic acid

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## Compound of Interest

4-

Compound Name: (Methoxycarbonylamino)phenylboronic acid

Cat. No.: B1586599

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An In-depth Technical Guide to the Synthesis of **4-(Methoxycarbonylamino)phenylboronic Acid**

## Executive Summary

**4-(Methoxycarbonylamino)phenylboronic acid** is a pivotal building block in modern organic chemistry, primarily utilized as a versatile coupling partner in palladium-catalyzed Suzuki-Miyaura reactions.<sup>[1][2]</sup> Its structure incorporates a stable carbamate protecting group on an aniline moiety and a reactive boronic acid functional group, making it an indispensable reagent for constructing the complex biaryl structures frequently found in pharmaceuticals, agrochemicals, and advanced materials. This guide provides a comprehensive, scientifically-grounded methodology for the synthesis of **4-(Methoxycarbonylamino)phenylboronic acid**, intended for researchers, chemists, and professionals in drug development. The narrative emphasizes the causal relationships behind experimental choices, offering a self-validating protocol that ensures both reproducibility and a deep understanding of the underlying chemical principles. We will detail a robust two-stage synthetic strategy, beginning with the protection of a commercially available aryl halide, followed by a palladium-catalyzed Miyaura borylation, and concluding with purification strategies tailored to the unique challenges presented by arylboronic acids.

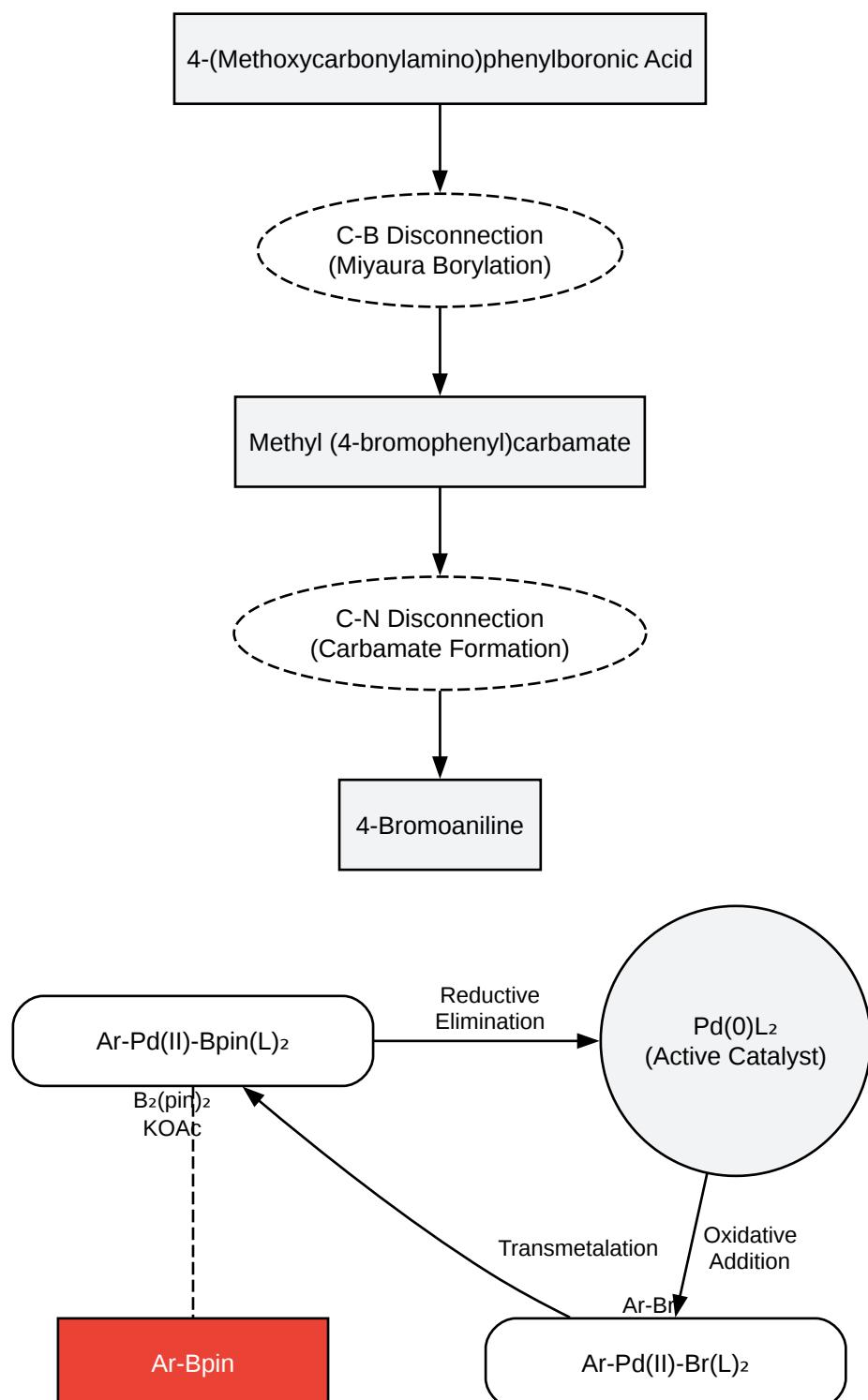
# Strategic Overview: A Two-Stage Synthetic Approach

The synthesis of the target molecule is logically approached via a two-step sequence that ensures high functional group tolerance and employs mild, reliable reaction conditions.

**Retrosynthetic Analysis:** The primary disconnection is at the Carbon-Boron bond, identifying an aryl halide as the immediate precursor. This leads to a straightforward strategy:

- **Carbamate Formation:** Protection of the amino group of a suitable para-haloaniline (e.g., 4-bromoaniline) as a methyl carbamate. This step passivates the nucleophilic and potentially reactive N-H group, preventing interference in the subsequent borylation step.
- **Miyaura Borylation:** Conversion of the C-Br bond to a C-B(OH)<sub>2</sub> bond via a palladium-catalyzed cross-coupling reaction with a diboron reagent.<sup>[3][4]</sup>

This strategy is superior to alternatives, such as direct borylation of an unprotected aniline, which would be complicated by the Lewis basicity of the amino group interfering with the catalyst, or attempting to introduce the carbamate after borylation, which could be less efficient.

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## Sources

- 1. nbino.com [nbino.com]
- 2. nbino.com [nbino.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Miyaura borylation - Wikipedia [en.wikipedia.org]
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